

# An In-depth Technical Guide to the Physicochemical Properties of Beryllium Nitrate Tetrahydrate

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## Compound of Interest

Compound Name: *Beryllium nitrate*

Cat. No.: *B086493*

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This technical guide provides a comprehensive examination of the physicochemical properties, synthesis, and thermal behavior of **beryllium nitrate** tetrahydrate. The information is intended to serve as a foundational resource for professionals in research, development, and pharmaceutical fields who are working with this compound.

## Physicochemical Properties

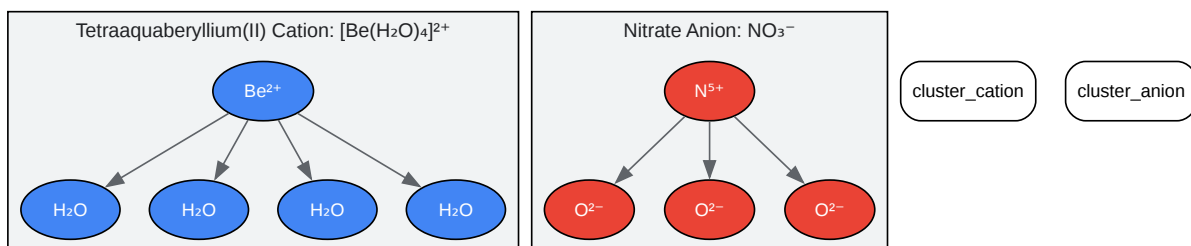
**Beryllium nitrate** tetrahydrate, with the chemical formula  $\text{Be}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$ , is a colorless, deliquescent crystalline solid.<sup>[1][2]</sup> As a hydrated inorganic salt, it is highly soluble in water and also soluble in certain organic solvents like alcohol.<sup>[1][2][3]</sup> It is a strong oxidizing agent and, like all beryllium compounds, is toxic and classified as a human carcinogen, necessitating stringent handling protocols.<sup>[1][4]</sup> The compound is deliquescent, meaning it readily absorbs moisture from the atmosphere.<sup>[1]</sup>

Table 1: Summary of Quantitative Physicochemical Data

Property	Value	References
Molecular Formula	$\text{Be}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$	[1][5]
Molar Mass	205.08 g/mol	[1][5][6]
Appearance	White to off-white, deliquescent crystals	[1][5]
Density	1.56 g/cm <sup>3</sup>	[1][5][7]
Melting Point	60.5 °C	[1][5][7]
Boiling Point	Decomposes at 142 °C	[1][7]
pH	0.5 (aqueous solution, 20°C)	[3]

## Crystal Structure

The crystal structure of **beryllium nitrate** tetrahydrate has been determined to consist of isolated tetraaquaberyllium(II) cations,  $[\text{Be}(\text{H}_2\text{O})_4]^{2+}$ , and nitrate anions,  $\text{NO}_3^-$ . [1][5][8] In the complex cation, the beryllium atom is centrally located and tetrahedrally coordinated to four water molecules. [5][8] The nitrate ions are not directly bonded to the beryllium ion but exist as counter-ions within the orthorhombic crystal lattice. [5][8]



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Caption: Ionic components of **beryllium nitrate** tetrahydrate.

Table 2: Crystallographic Data

Parameter	Value	Reference
Crystal System	Orthorhombic	[8]
Space Group	Fdd2	[8]
Unit Cell Dimensions	a = 13.471 Å, b = 23.910 Å, c = 6.229 Å	[8]

## Synthesis and Experimental Protocols

The standard laboratory synthesis of **beryllium nitrate** tetrahydrate involves the reaction of beryllium oxide or beryllium hydroxide with dilute nitric acid.[5][7]

### 3.1. Experimental Protocol: Synthesis from Beryllium Oxide

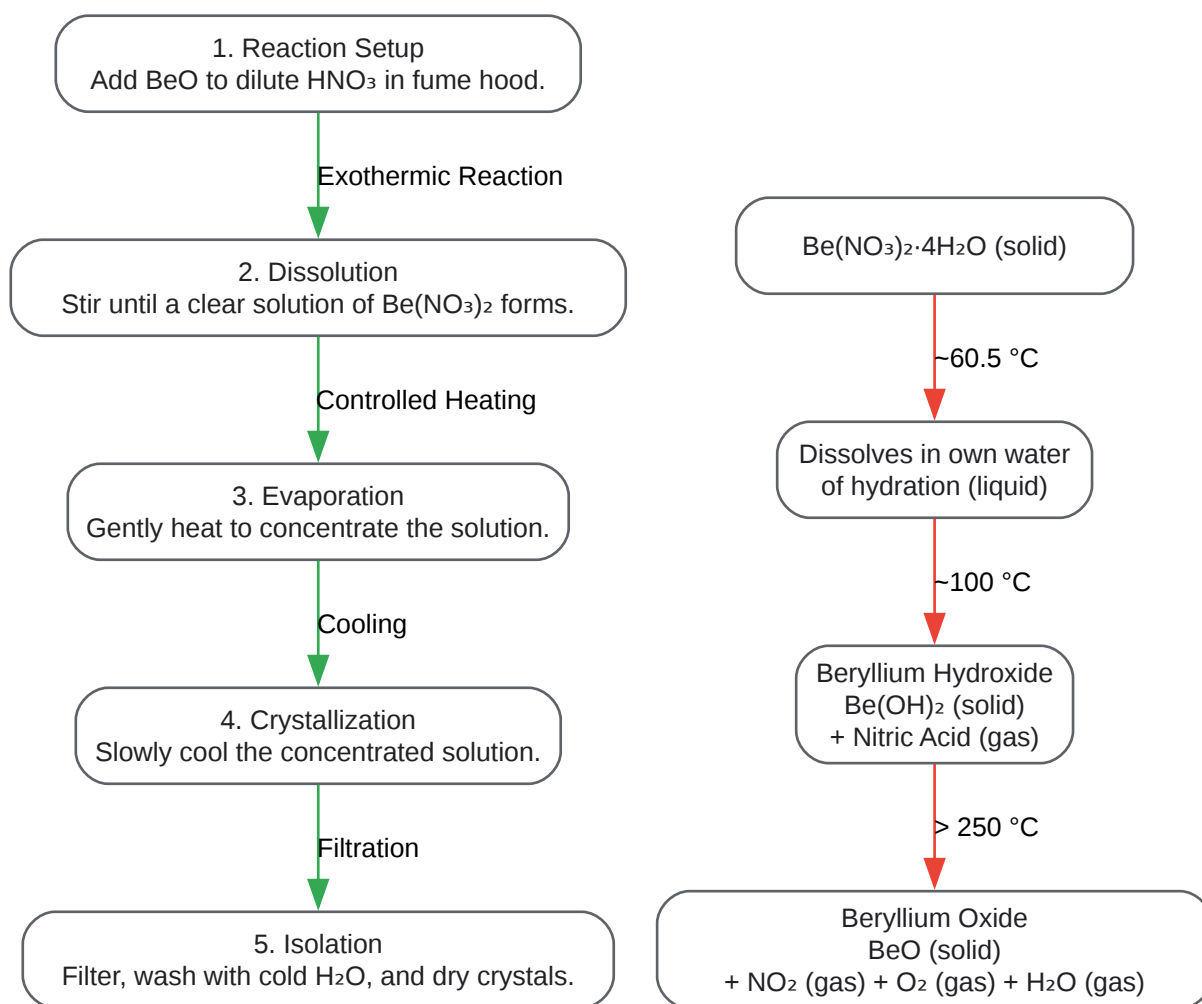
Objective: To synthesize crystalline **beryllium nitrate** tetrahydrate from beryllium oxide.

Materials:

- Beryllium oxide (BeO)
- Dilute nitric acid (HNO<sub>3</sub>)
- Distilled water
- Glass beakers
- Magnetic stirrer and stir bar
- Hot plate
- Crystallizing dish
- Desiccator

Procedure:

- **Reaction Setup:** In a well-ventilated fume hood, add a stoichiometric amount of beryllium oxide powder to a beaker containing dilute nitric acid, stirring continuously.[5][6] The reaction is exothermic and the BeO should be added slowly to control the temperature.[5] The balanced equation is:  $\text{BeO(s)} + 2\text{HNO}_3\text{(aq)} + 3\text{H}_2\text{O(l)} \rightarrow \text{Be(NO}_3)_2 \cdot 4\text{H}_2\text{O(aq)}$ [1]
- **Dissolution:** Continue stirring until all the beryllium oxide has completely dissolved, forming a clear solution of **beryllium nitrate**. [5]
- **Evaporation:** Gently heat the solution on a hot plate to evaporate excess water and concentrate the solution. Avoid boiling, as the tetrahydrate begins to decompose at 100 °C. [5][9]
- **Crystallization:** Allow the concentrated solution to cool slowly to room temperature in a crystallizing dish. Colorless crystals of **beryllium nitrate** tetrahydrate will form.[5]
- **Isolation:** Isolate the crystals by filtration, wash with a minimal amount of cold distilled water, and dry them in a desiccator over a suitable drying agent.[5]



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